

Deoxyenterocin: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Deoxyenterocin

Cat. No.: B10789104

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Deoxyenterocin, a polyketide natural product, presents a compelling subject for research in antibiotic drug discovery.[1] This technical guide provides a comprehensive overview of its chemical properties, biological activity, and the methodologies pertinent to its study.

Chemical Identity and Structure

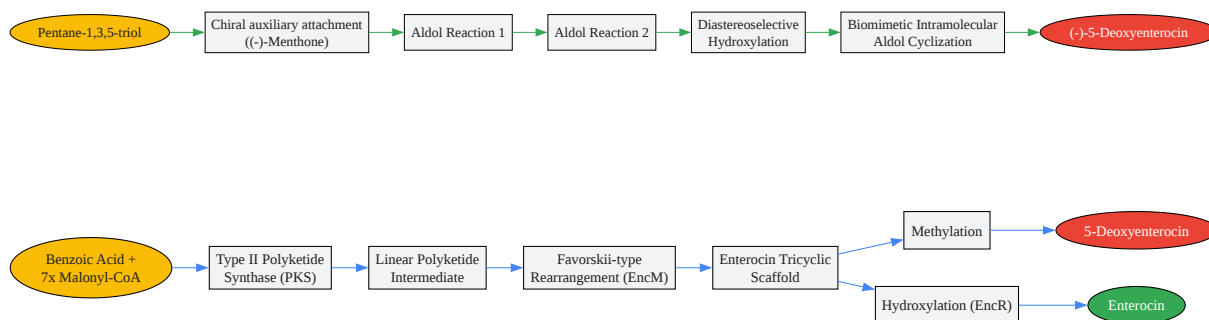
Deoxyenterocin is chemically known as (2S,3S)-2-benzoyl-1,3,8-trihydroxy-9-(4-methoxy-6-oxopyran-2-yl)-5-oxatricyclo[4.3.1.0^{3,8}]decan-4-one.[2] Its complex, highly oxygenated tricyclic structure, featuring a 2-oxabicyclo[3.3.1]nonane skeleton, has made it a significant focus of synthetic and biosynthetic investigations.[1]

CAS Number: 108605-51-2[2][3][4][5][6]

Molecular Formula: C₂₂H₂₀O₉[3]

Molecular Weight: 428.4 g/mol

Chemical Structure



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References

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